

Comparing mechanical properties of PET and PLA

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Compound of Interest

Compound Name: Ethylene terephthalate

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An In-Depth Comparative Guide to the Mechanical Properties of PET and PLA for Scientific Applications

Introduction: Two Dominant Polyesters

In the landscape of thermoplastic polyesters, Poly(**ethylene terephthalate**) (PET) and Poly(lactic acid) (PLA) are two of the most significant players. PET, a petroleum-derived polymer, is renowned for its strength, clarity, and recyclability, making it a cornerstone of the packaging industry, particularly for beverage bottles and food containers[1]. PLA, in contrast, is a bioplastic derived from renewable resources like corn starch or sugarcane, lauded for its biodegradability and compostability[1][2]. While their origins and end-of-life options differ starkly, their applications, especially in packaging and increasingly in the biomedical field, often overlap, making a direct comparison of their mechanical performance essential for material selection in research and development[2][3][4]. This guide provides a detailed, evidence-based comparison of the key mechanical properties of PET and PLA, outlines the standardized methodologies for their evaluation, and discusses the practical implications for scientific and industrial applications.

Quantitative Comparison of Core Mechanical Properties

The selection of a polymer for a specific application hinges on its ability to withstand mechanical stresses. The table below summarizes the typical range of values for the most

critical mechanical properties of PET and PLA. It is important to note that these values can vary based on the specific grade of the material, processing conditions, and the presence of additives.

Mechanical Property	Poly(ethylene terephthalate) (PET)	Poly(lactic acid) (PLA)
Tensile Strength	60 - 140 MPa	50 MPa
Young's Modulus (Tensile Modulus)	3.5 - 11 GPa	3.5 - 4.0 GPa
Elongation at Break	2.5% - 70%	6% - 10%
Notched Izod Impact Strength	20 - 55 J/m	15 - 30 J/m

Sources:[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Analysis of Mechanical Performance

Strength and Stiffness

Tensile strength represents the maximum stress a material can endure while being stretched before breaking, while Young's Modulus (or tensile modulus) is a measure of its stiffness or resistance to elastic deformation[\[12\]](#).

- PET consistently demonstrates higher tensile strength compared to PLA, making it the preferred choice for applications requiring high durability and structural integrity, such as carbonated beverage bottles that must withstand internal pressure[\[5\]](#)[\[6\]](#). Its Young's modulus can also reach significantly higher values, indicating greater stiffness.
- PLA possesses a respectable tensile modulus, often comparable to that of PET, which makes it suitably stiff for many packaging applications like food trays and containers[\[8\]](#)[\[9\]](#). However, its ultimate tensile strength is generally lower than PET's[\[13\]](#).

Ductility vs. Brittleness

Elongation at break is a critical measure of a material's ductility, indicating how much it can stretch before fracturing.

- PET is a significantly more ductile material, with a wide range of elongation at break values that can be tailored through processing. This property allows it to absorb energy and deform without failing, a key reason for its high impact resistance[5][6].
- PLA, by contrast, is known for its inherent brittleness, characterized by a much lower elongation at break[5][8][14]. This means it is more likely to fracture with little to no plastic deformation when subjected to stress, a significant limitation for applications requiring flexibility or toughness[2][3].

Toughness and Impact Resistance

Toughness is a material's ability to absorb energy and plastically deform without fracturing, often measured by impact strength tests[15][16].

- PET exhibits superior impact resistance, a direct consequence of its higher ductility[5][17]. This makes it highly suitable for products that may be dropped or subjected to sudden forces during transport and handling.
- PLA has lower impact resistance and is more susceptible to fracture from sudden shocks[8][13]. This limits its use in applications where durability is paramount, although modifications and blending with other polymers can improve this property[3].

Standardized Experimental Protocols

To ensure comparability and reliability, the mechanical properties of polymers are determined using standardized testing methods developed by organizations like ASTM International and ISO.

Protocol 1: Tensile Properties (ASTM D638)

This test method is fundamental for determining the tensile strength, tensile modulus, and elongation at break of plastics[12][18][19][20].

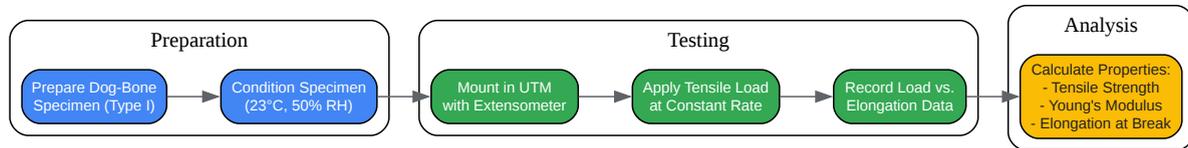
Causality in Experimental Design: The "dog-bone" shape of the specimen is critical; it is designed to ensure that the stress is concentrated in the central, narrower gauge section, promoting failure in this area for consistent and accurate measurements[18][19]. Conditioning

the specimens to a standard temperature and humidity is essential because the mechanical properties of polymers are highly sensitive to environmental conditions[21].

Step-by-Step Methodology:

- **Specimen Preparation:** Prepare test specimens in the standard "dog-bone" or "dumbbell" shape, typically Type I, via injection molding, machining, or die-cutting from a sheet[19][22]. Ensure dimensions conform to the ASTM D638 standard.
- **Conditioning:** Condition the specimens for a minimum of 40 hours at a standard laboratory atmosphere of $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity, as specified in ASTM D618.
- **Machine Setup:** Calibrate a universal testing machine (UTM) equipped with appropriate grips and a load cell[18]. Attach an extensometer to the gauge section of the specimen to precisely measure strain.
- **Testing:** Secure the specimen in the grips of the UTM. Apply a tensile force at a constant rate of crosshead movement until the specimen fractures[19].
- **Data Acquisition:** Continuously record the applied load and the elongation of the gauge section.
- **Calculations:** From the recorded data, calculate:
 - **Tensile Strength:** The maximum stress applied before rupture.
 - **Elongation at Break:** The percentage increase in length of the specimen at the point of fracture.
 - **Young's Modulus:** The slope of the initial linear portion of the stress-strain curve.

Experimental Workflow for ASTM D638



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Caption: Workflow for determining tensile properties via ASTM D638.

Protocol 2: Notched Izod Impact Strength (ASTM D256)

This test is designed to measure a plastic's resistance to impact from a swinging pendulum, providing a measure of its toughness and notch sensitivity[23][24][25][26].

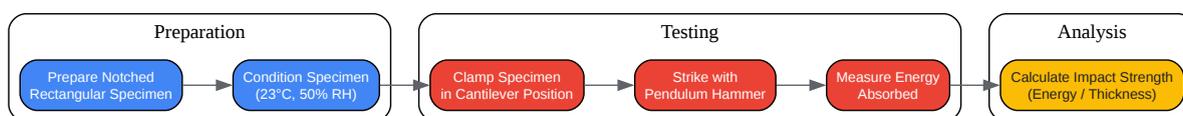
Causality in Experimental Design: A notch is intentionally machined into the specimen to create a stress concentration point. This ensures that the fracture initiates at a known location, allowing for a comparative measure of the material's resistance to crack propagation under impact[15][26]. The test measures the total energy absorbed to initiate and propagate the fracture until the specimen breaks[26].

Step-by-Step Methodology:

- Specimen Preparation: Prepare rectangular specimens with dimensions as specified in the standard (e.g., 63.5 x 12.7 x 3.2 mm). Machine a V-shaped notch into the specimen[26].
- Conditioning: Condition the specimens according to ASTM D618, similar to the tensile testing protocol.
- Machine Setup: Use a calibrated pendulum impact testing machine. Ensure the pendulum hammer has the correct weight and release height for the material being tested[15].
- Testing: Firmly clamp the specimen in the vise in a cantilevered position (vertically), with the notch facing the direction of the pendulum strike[26].
- Impact: Release the pendulum, allowing it to swing down and strike the specimen.

- **Data Acquisition:** The machine measures the energy absorbed by the specimen during the break. This is determined by the height to which the pendulum swings after fracturing the specimen.
- **Calculations:** Calculate the impact strength by dividing the absorbed energy by the thickness of the specimen at the notch. The result is typically expressed in Joules per meter (J/m) or foot-pounds per inch (ft-lb/in)[26].

Experimental Workflow for ASTM D256



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Caption: Workflow for determining Notched Izod Impact Strength via ASTM D256.

Implications for Application in Research and Drug Development

The choice between PET and PLA is dictated by the specific demands of the application.

- For applications in drug development and biomedical engineering, PLA is often favored despite its mechanical limitations. Its key advantages are biocompatibility and bioresorbability, degrading into non-toxic lactic acid in the body[2][27]. This makes it ideal for temporary implants, surgical sutures, and scaffolds for tissue engineering where a permanent structure is not required[2][28].
- In packaging and device manufacturing, PET's superior strength, toughness, and barrier properties make it the material of choice for long-term storage containers, high-stress mechanical components, and applications where durability is non-negotiable[3][14].

Conclusion

PET and PLA are both highly versatile polyesters, but their mechanical profiles are distinct. PET is a robust, ductile, and tough material, making it a benchmark for high-performance applications where mechanical integrity is paramount. PLA, while possessing adequate stiffness, is fundamentally more brittle and less impact-resistant. However, its value proposition lies in its renewable origin and biodegradability, making it an indispensable material in the biomedical field and a sustainable alternative for single-use products. For the researcher, scientist, or engineer, a thorough understanding of these differences, verified through standardized testing, is crucial for successful material selection and innovation.

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